

# In-Depth Technical Guide to Pyrazosulfuron: CAS Number and Molecular Structure Elucidation

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Pyrazosulfuron*

Cat. No.: *B1209395*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the herbicide **Pyrazosulfuron**, with a primary focus on its chemical identification, molecular structure elucidation, and mode of action. The information is tailored for professionals in research, science, and drug development who require detailed chemical and biological information.

## Chemical Identification and CAS Numbers

**Pyrazosulfuron** is a member of the sulfonylurea class of herbicides. It is crucial to distinguish between the active parent acid, **Pyrazosulfuron**, and its more commonly used derivative, **Pyrazosulfuron-ethyl**. The ethyl ester is the form typically used in commercial herbicide formulations.

Compound	CAS Number	Molecular Formula
Pyrazosulfuron	98389-04-9	C <sub>12</sub> H <sub>14</sub> N <sub>6</sub> O <sub>7</sub> S
Pyrazosulfuron-ethyl	93697-74-6	C <sub>14</sub> H <sub>18</sub> N <sub>6</sub> O <sub>7</sub> S

## Molecular Structure and Elucidation

The definitive structure of **Pyrazosulfuron-ethyl**, ethyl 5-[[[(4,6-dimethoxy-2-pyrimidinyl)amino]carbonyl]amino]sulfonyl]-1-methyl-1H-pyrazole-4-carboxylate, has been determined and confirmed through a combination of chemical synthesis and various spectroscopic techniques.

## Spectroscopic Data

The elucidation of **Pyrazosulfuron-ethyl**'s molecular structure relies on data from Nuclear Magnetic Resonance (NMR) spectroscopy, Fourier-Transform Infrared (FT-IR) spectroscopy, and Mass Spectrometry (MS).

### 2.1.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

While detailed spectral assignments are found in specialized analytical literature, the expected proton ( $^1\text{H}$ ) and carbon- $^{13}$  ( $^{13}\text{C}$ ) NMR spectra would confirm the presence of key functional groups: the ethyl ester, the N-methylpyrazole ring, the dimethoxypyrimidine ring, and the protons associated with the sulfonylurea bridge.

### 2.1.2. Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is instrumental in identifying the characteristic functional groups within the **Pyrazosulfuron-ethyl** molecule.

Wavenumber ( $\text{cm}^{-1}$ )	Assignment
~3098	C-H stretching vibrations
~1720	C=O stretching (carbonyl group of the ethyl ester)
~1600	C=C and C=N stretching in aromatic rings
~1360	Asymmetric $\text{SO}_2$ stretching (sulfonyl group)
~1160	Symmetric $\text{SO}_2$ stretching (sulfonyl group)

Note: The exact peak positions can vary slightly based on the sample preparation and analytical conditions.

### 2.1.3. Mass Spectrometry (MS)

Mass spectrometry provides crucial information about the molecular weight and fragmentation pattern, further confirming the structure. The molecular weight of **Pyrazosulfuron-ethyl** is 414.39 g/mol .

Table of Key Mass Spectral Fragments:

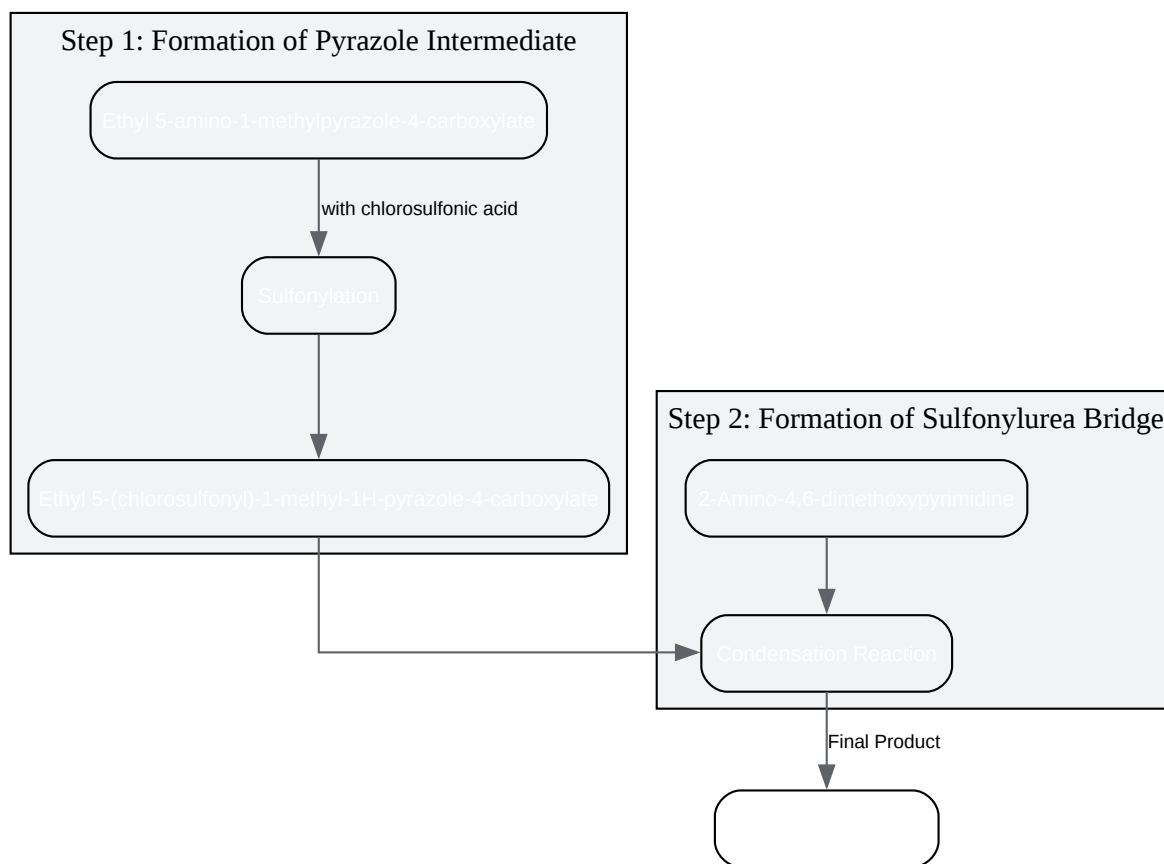
m/z	Proposed Fragment Identity
413.0	[M-H] <sup>-</sup> (Molecular Ion)
306.1	Loss of the ethyl carboxylate group
231.9	Further fragmentation of the pyrazole moiety
199.8	Fragment corresponding to the pyrazole sulfonamide portion
155.9	Fragment corresponding to the 2-amino-4,6-dimethoxypyrimidine moiety
135.8	Further fragmentation of the pyrimidine ring

## Experimental Protocols

### Synthesis of Pyrazosulfuron-ethyl

The synthesis of **Pyrazosulfuron-ethyl** is a multi-step process that confirms the connectivity of its molecular structure.

#### 3.1.1. Synthesis Workflow Diagram



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Caption: Synthesis workflow for **Pyrazosulfuron-ethyl**.

### 3.1.2. Detailed Synthesis Protocol

- **Preparation of Ethyl 5-(chlorosulfonyl)-1-methyl-1H-pyrazole-4-carboxylate:** Ethyl 5-amino-1-methylpyrazole-4-carboxylate is reacted with a sulfonating agent like chlorosulfonic acid under controlled temperature conditions to yield the corresponding sulfonyl chloride.
- **Condensation Reaction:** The synthesized ethyl 5-(chlorosulfonyl)-1-methyl-1H-pyrazole-4-carboxylate is then condensed with 2-amino-4,6-dimethoxypyrimidine in the presence of a base. This reaction forms the critical sulfonylurea bridge.

- Purification: The crude **Pyrazosulfuron-ethyl** is purified by recrystallization from an appropriate solvent to yield the final product.

## Analytical Method: High-Performance Liquid Chromatography (HPLC)

HPLC is a standard method for the analysis and quantification of **Pyrazosulfuron-ethyl** in various matrices.

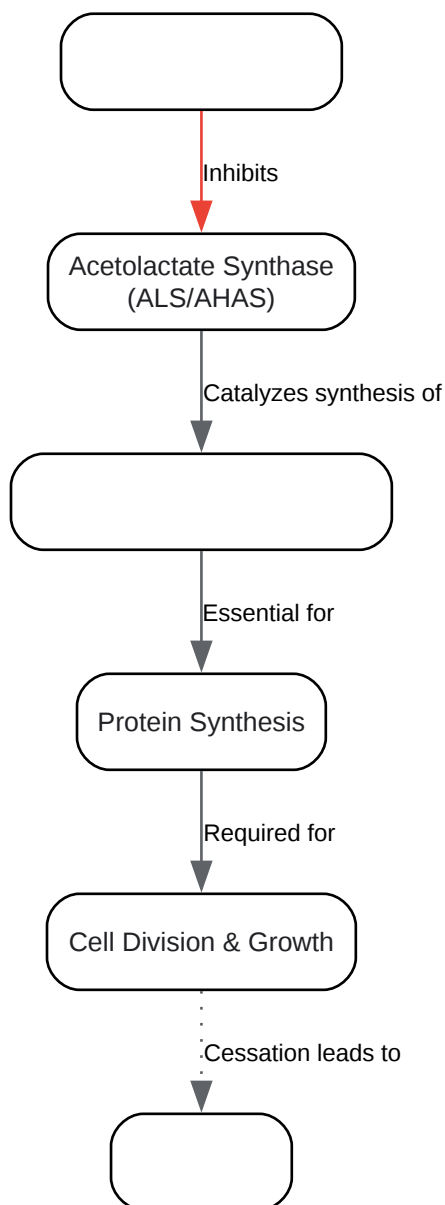
### 3.2.1. HPLC Protocol

- Instrumentation: A standard HPLC system equipped with a UV detector is used.
- Column: A C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size) is commonly employed.
- Mobile Phase: A typical mobile phase is a mixture of acetonitrile and water (e.g., 70:30 v/v), often with a small amount of acid like acetic or phosphoric acid to improve peak shape.
- Flow Rate: A flow rate of 1.0 mL/min is generally used.
- Detection: UV detection is performed at a wavelength where **Pyrazosulfuron-ethyl** exhibits strong absorbance, typically around 240-250 nm.
- Sample Preparation: The sample is dissolved in the mobile phase or a compatible solvent and filtered through a 0.45 µm filter before injection.
- Quantification: A calibration curve is generated using certified reference standards of **Pyrazosulfuron-ethyl** to quantify the analyte in the sample.

## Mode of Action: Inhibition of Acetolactate Synthase (ALS)

**Pyrazosulfuron-ethyl** is a potent inhibitor of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).<sup>[1]</sup> This enzyme is crucial for the biosynthesis of branched-chain amino acids in plants.

## Signaling Pathway Diagram



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Caption: Mode of action of **Pyrazosulfuron-ethyl**.

## Mechanism of Herbicidal Activity

- Uptake and Translocation: **Pyrazosulfuron-ethyl** is absorbed by the roots and leaves of susceptible plants and translocated to the meristematic tissues where cell division is active.

[2]

- **Enzyme Inhibition:** In these tissues, it binds to and inhibits the ALS enzyme.
- **Amino Acid Depletion:** This inhibition blocks the production of the essential amino acids valine, leucine, and isoleucine.
- **Cessation of Growth:** The lack of these amino acids halts protein synthesis, which in turn stops cell division and plant growth.
- **Plant Death:** Susceptible plants exhibit symptoms such as stunting, chlorosis, and necrosis, eventually leading to death.

The selectivity of **Pyrazosulfuron-ethyl** in crops like rice is due to the rapid metabolic deactivation of the herbicide in the crop plant, while it remains active in the target weeds.[2]

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## References

- 1. Pyrazosulfuron-ethyl (Ref: NC 311) [sitem.herts.ac.uk]
- 2. coromandel.biz [coromandel.biz]
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Address: 3281 E Guasti Rd

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